

In-Depth Technical Guide: 1-Cyclopentylethanone-d4

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Compound of Interest		
Compound Name:	1-Cyclopentylethanone-d4	
Cat. No.:	B15352249	Get Quote

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This technical guide provides a comprehensive overview of **1-Cyclopentylethanone-d4**, a deuterated isotopologue of **1-Cyclopentylethanone**. This document details its molecular weight, the principles behind its determination, and relevant experimental methodologies. The inclusion of deuterium atoms serves as a powerful tool in various research applications, including metabolic studies, reaction mechanism elucidation, and as an internal standard in mass spectrometry-based quantification.

Core Data Presentation

The fundamental properties of 1-Cyclopentylethanone and its deuterated form are summarized below. The substitution of four hydrogen atoms with deuterium results in a predictable increase in molecular weight.

Compound	Chemical Formula	Molecular Weight (g/mol)
1-Cyclopentylethanone	C7H12O	112.17[1][2][3]
1-Cyclopentylethanone-d4	C7H8D4O	116.20

Note: The molecular weight of the deuterated compound is calculated based on the atomic masses of the constituent elements.

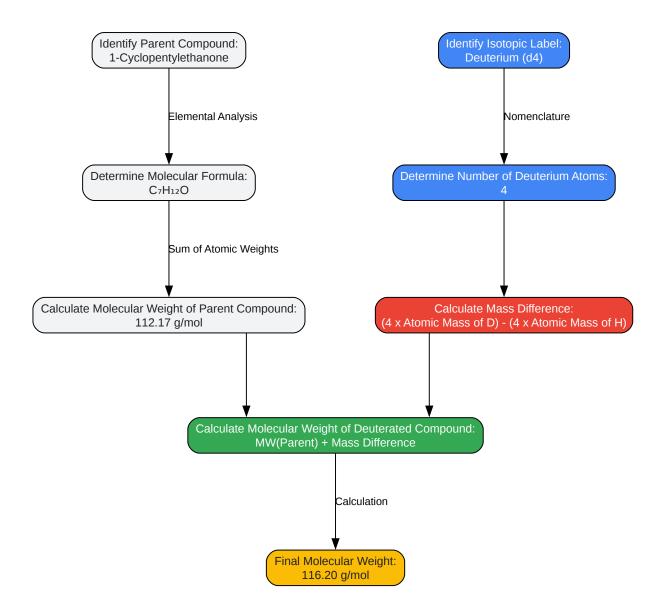




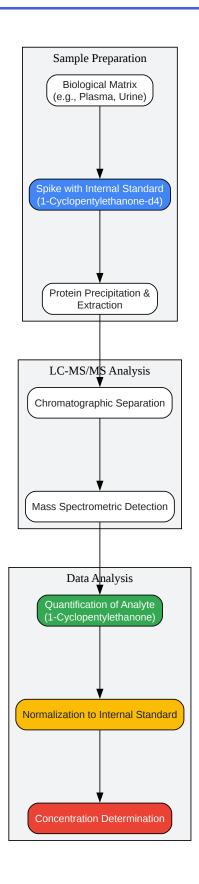
Determination of Molecular Weight: A Logical Workflow

The process of determining the molecular weight of a deuterated compound like **1- Cyclopentylethanone-d4** follows a systematic approach, beginning with the non-deuterated parent molecule.









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